

Swietenidin B bioactivity comparison limonoids

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Compound Focus: Swietenidin B

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Limonoids from the Meliaceae Family

The *Meliaceae* (Mahogany) family is a rich source of diverse limonoids, which are tetranortriterpenoids known for a wide range of biological activities [1]. Research on plants like *Swietenia macrophylla* and *Azadirachta indica* (neem) has identified numerous limonoids with significant bioactivity.

The table below summarizes the key bioactivities reported for various limonoids, which are often the focus of comparison in research.

Limonoid / Group	Source Plant	Reported Bioactivities	Key Experimental Findings
Swietemacrophin (1) & other isolates [2]	<i>Swietenia macrophylla</i> (seeds)	Anti-inflammatory	Inhibition of superoxide anion generation ($IC_{50} \leq 45.44 \mu M$) and nitric oxide (NO) production ($IC_{50} \leq 36.32 \mu M$) in human neutrophils and murine macrophages [2].
Swieteliacates A-E (1-5) [3]	<i>Swietenia macrophylla</i> (fruit)	Cytotoxic	Compounds tested for cytotoxicity against human cancer cell lines; swieteliacate C showed weak activity against SW480 and HL-60 cells [3].

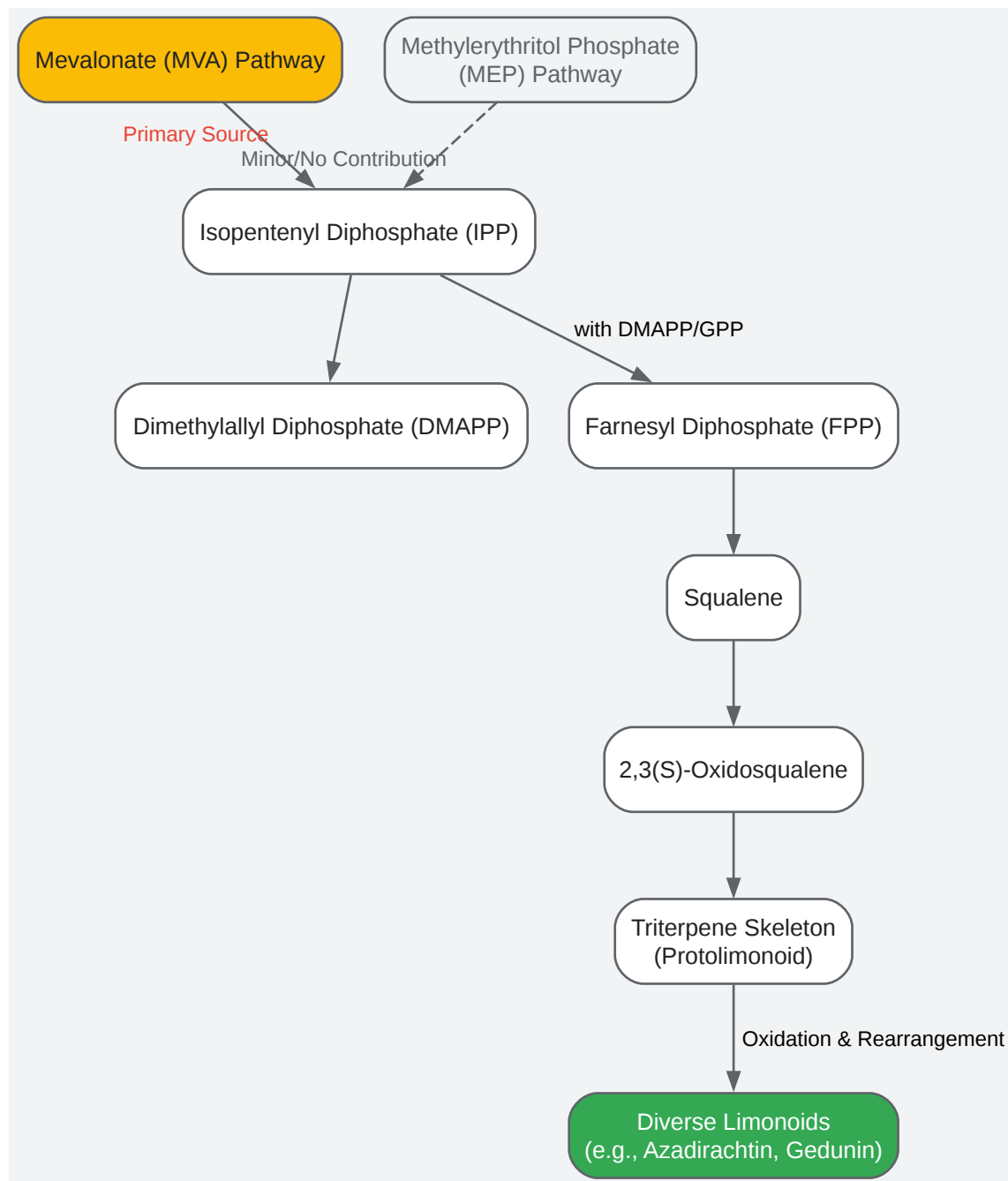
Limonoid / Group	Source Plant	Reported Bioactivities	Key Experimental Findings
Azadirachtin A [4]	<i>Azadirachta indica</i> (Neem)	Insecticidal, Osteogenic	Acts on insect endocrine system; also shows potential osteogenic (bone-forming) activity [4].
Gedunin [4]	<i>Azadirachta indica</i> (Neem)	Anti-tumor, Anti-malarial, Anti-diabetic	Demonstrates multiple pharmacological properties in various studies [4].
Nimbolide [4]	<i>Azadirachta indica</i> (Neem)	Anti-angiogenic, Anti-proliferative	Shows potent activity against cancer cells in both <i>in vitro</i> and <i>in vivo</i> studies [4].
Citrus Limonoids [5]	Citrus species (e.g., oranges, lemons)	Anti-tumor, Antioxidative, Anti-inflammatory	Broad spectrum of bioactivities, with a particular research focus on their anti-tumor potential [5].

Experimental Insights and Methodology

For researchers, the methodologies used in these studies are critical for evaluating and comparing bioactivity data.

- **Anti-inflammatory Assay Protocols:** One key study [2] evaluated anti-inflammatory activity by measuring the **inhibition of superoxide anion ($O_2^{\cdot-}$) generation** in formyl-L-methionyl-L-leucyl-L-phenylalanine (fMLP)-induced human neutrophils. They also tested the **inhibition of nitric oxide (NO) production** in lipopolysaccharide (LPS)-induced murine macrophages, with IC_{50} values calculated from the dose-response data.
- **Cytotoxicity Testing:** Another common approach is to test compounds for cytotoxic activities against a panel of human cancer cell lines, as seen with the swietenolides [3].
- **Biosynthetic Origin:** Understanding the biosynthetic pathway is fundamental. Research on neem cells has shown that the isoprene units for limonoid construction are primarily supplied by the **mevalonic acid (MVA) pathway** in the cytosol [4]. This was determined using ^{13}C **glucose labeling** and inhibition experiments with mevinolin (an MVA pathway inhibitor) and fosmidomycin (an MEP pathway inhibitor).

The following diagram outlines this established biosynthetic pathway for limonoids in the *Meliaceae* family, which provides a structural context for the bioactivities summarized above.



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